

Safe Disposal of Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate: A Procedural Guide

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Compound of Interest

Compound Name: Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

Cat. No.: B1271436

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. This guide is intended to supplement, not replace, your institution's specific chemical hygiene and waste management plans.

Immediate Safety and Handling Considerations

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate is classified with the following hazards:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

Before handling, ensure that you are wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. All handling of this substance should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- **Waste Stream:** This material should be disposed of as hazardous chemical waste. Do not mix it with non-hazardous waste.
- **Incompatible Materials:** Avoid mixing with strong oxidizing agents, strong acids, and strong bases. Keep it separate from other reactive chemicals to prevent unforeseen hazardous reactions.

2. Containerization:

- **Primary Container:** Use a clean, dry, and chemically compatible container with a secure screw-top cap. The original product container is often a suitable choice if it is in good condition.
- **Labeling:** The waste container must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**"
 - The associated hazards (e.g., "Irritant")
 - The date the waste was first added to the container.

3. Storage:

- Store the sealed waste container in a designated satellite accumulation area.
- Ensure the storage area is secure, well-ventilated, and away from sources of ignition or heat.
- Secondary containment (e.g., a chemical-resistant tray or bin) is highly recommended to contain any potential leaks or spills.

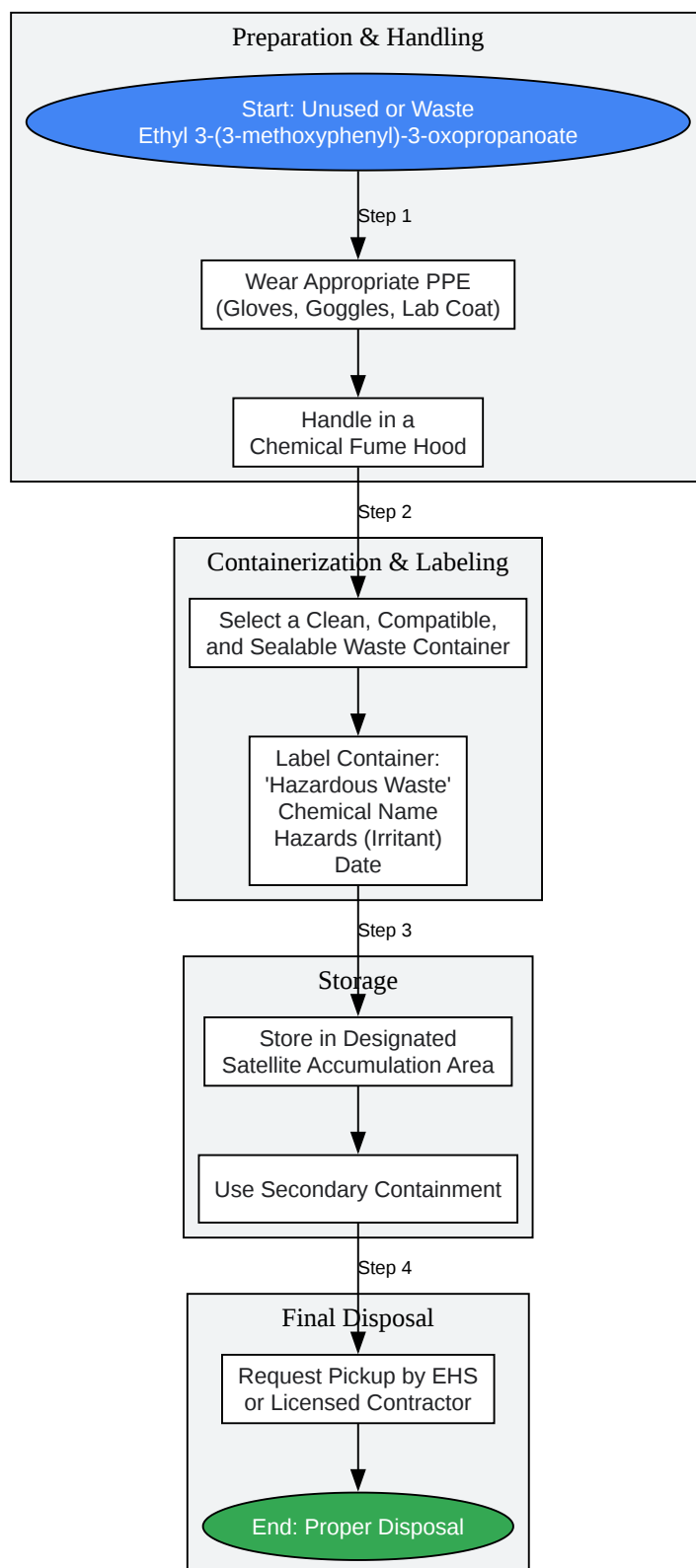
4. Disposal Request:

- Once the waste container is full or has reached your institution's storage time limit, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow your organization's specific procedures for requesting a chemical waste pickup. The general precautionary statement for disposal is P501, which advises that the contents and container be disposed of in accordance with local, regional, national, and international regulations.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C12H14O4	^[1]
Molecular Weight	222.24 g/mol	^[1]
GHS Hazard Codes	H315, H319, H335	^[1]
GHS Precautionary Code (Disposal)	P501	^[1]

Disposal Workflow



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Caption: Disposal workflow for **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

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References

- 1. Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate | C₁₂H₁₄O₄ | CID 2759696 - PubChem [pubchem.ncbi.nlm.nih.gov]
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